

# The Role of Decanoylcarnitine in Fatty Acid Metabolism: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Decanoylcarnitine

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## Introduction

**Decanoylcarnitine** (C10) is a medium-chain acylcarnitine that plays a crucial role in cellular energy metabolism. It is an ester of carnitine and decanoic acid, a ten-carbon fatty acid. The primary function of the carnitine shuttle system, of which **decanoylcarnitine** is a part, is to transport fatty acids across the inner mitochondrial membrane for subsequent  $\beta$ -oxidation and energy production. This guide provides a comprehensive technical overview of the role of **decanoylcarnitine** in fatty acid metabolism, its association with various disease states, and methodologies for its analysis.

## Core Principles of Decanoylcarnitine in Fatty Acid Metabolism

Fatty acid oxidation is a major source of energy for many tissues, particularly during periods of fasting or prolonged exercise. However, fatty acids themselves cannot directly cross the inner mitochondrial membrane where  $\beta$ -oxidation occurs. The carnitine shuttle system facilitates this transport.

The process begins with the activation of fatty acids to their acyl-CoA esters in the cytoplasm. For medium-chain fatty acids like decanoic acid, this activation is followed by their conjugation to carnitine, a reaction catalyzed by carnitine acyltransferases located on the mitochondrial

membranes. **Decanoylcarnitine** is thus formed and transported into the mitochondrial matrix. Once inside, the decanoyl group is transferred back to coenzyme A to form decanoyl-CoA, which then enters the  $\beta$ -oxidation spiral.

## Quantitative Data on Decanoylcarnitine Levels

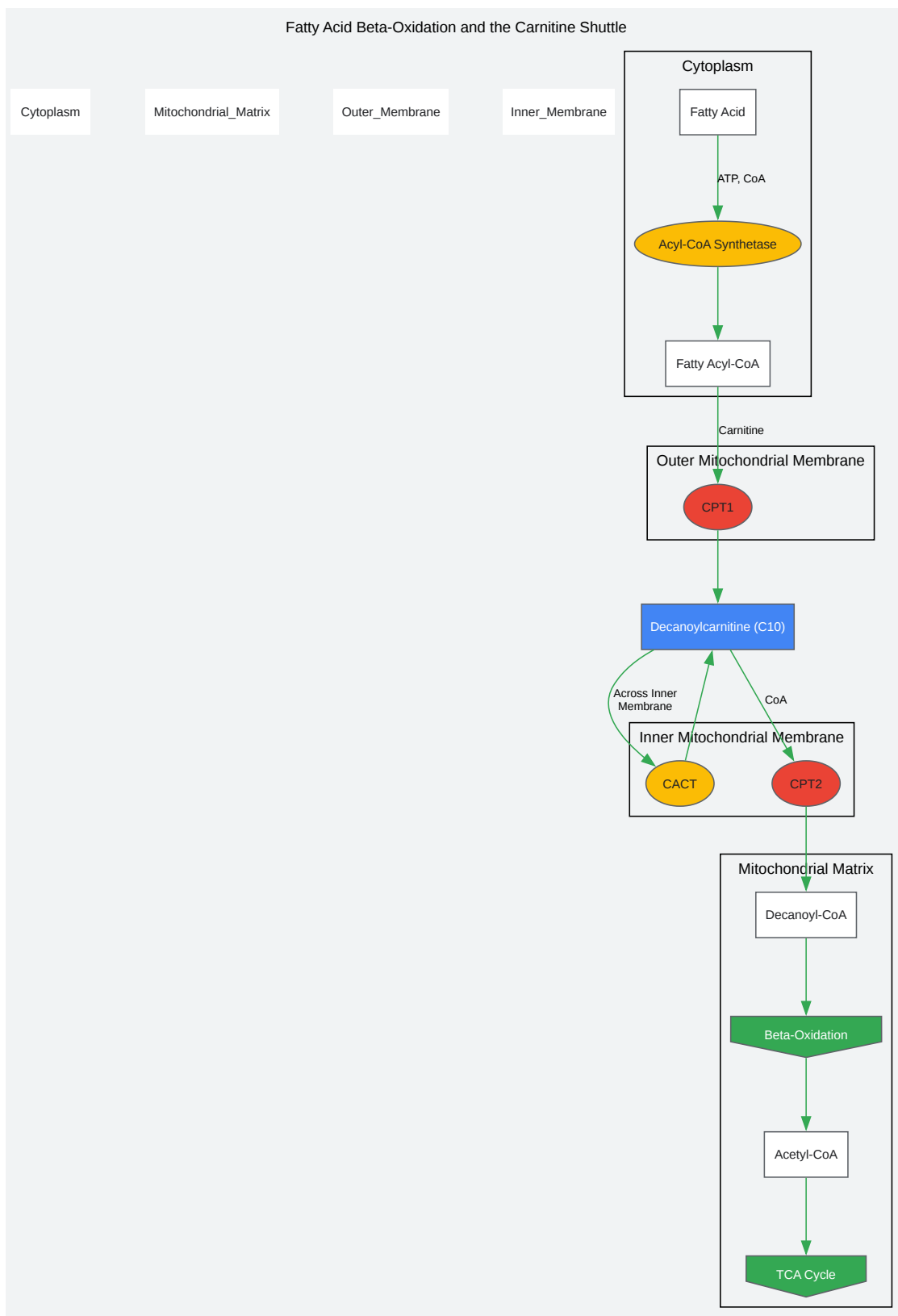
The concentration of **decanoylcarnitine** in biological fluids is a valuable biomarker for assessing the status of fatty acid metabolism. Alterations in its levels can be indicative of inherited metabolic disorders and other pathological conditions.

Condition	Analyte	Specimen	Concentration (μmol/L)	Reference(s)
Healthy Adults	Decanoylcarnitine (C10)	Plasma	0.11 - 0.38[1]	[1]
Healthy Newborns (≤7 days)	Decanoylcarnitine (C10)	Dried Blood Spot	<0.55 (nmol/mL)	[2]
Medium-Chain Acyl-CoA Dehydrogenase Deficiency (MCADD)	Decanoylcarnitine (C10)	Plasma/Dried Blood Spot	Significantly elevated; can range from >1.0 to over 20 μmol/L. One study reported a median of 8.4 mmol/L in newborns with confirmed MCADD.[3]	[3][4][5]
Carnitine Palmitoyltransferase II (CPT2) Deficiency	Decanoylcarnitine (C10)	Plasma	Generally within the normal range or slightly elevated. A case report showed a level of 0.15 μmol/L (reference range <0.88 μmol/L).[6]	[6]
Chronic Hepatitis B	Total L-carnitine (including acylcarnitines)	Plasma	Significantly higher in patients compared to healthy controls. One study reported 11.19 ± 6.67 mg/L in patients.[7]	[7][8][9][10]

			Another study showed elevated L-carnitine levels in patients with chronic HBV infection. <a href="#">[8]</a> <a href="#">[9]</a>
Triple-Negative Breast Cancer (TNBC)	Decanoylcarnitine (C10)	Serum	Levels are often altered. One study found that intermittent fasting, which inhibited TNBC progression, led to a marked increase in serum <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a>
			decanoylcarnitine levels. <a href="#">[11]</a> <a href="#">[12]</a> Another study associated higher levels of decanoylcarnitine (C10:1) with decreased odds of breast cancer. <a href="#">[13]</a> <a href="#">[14]</a>

## Signaling Pathways and Experimental Workflows

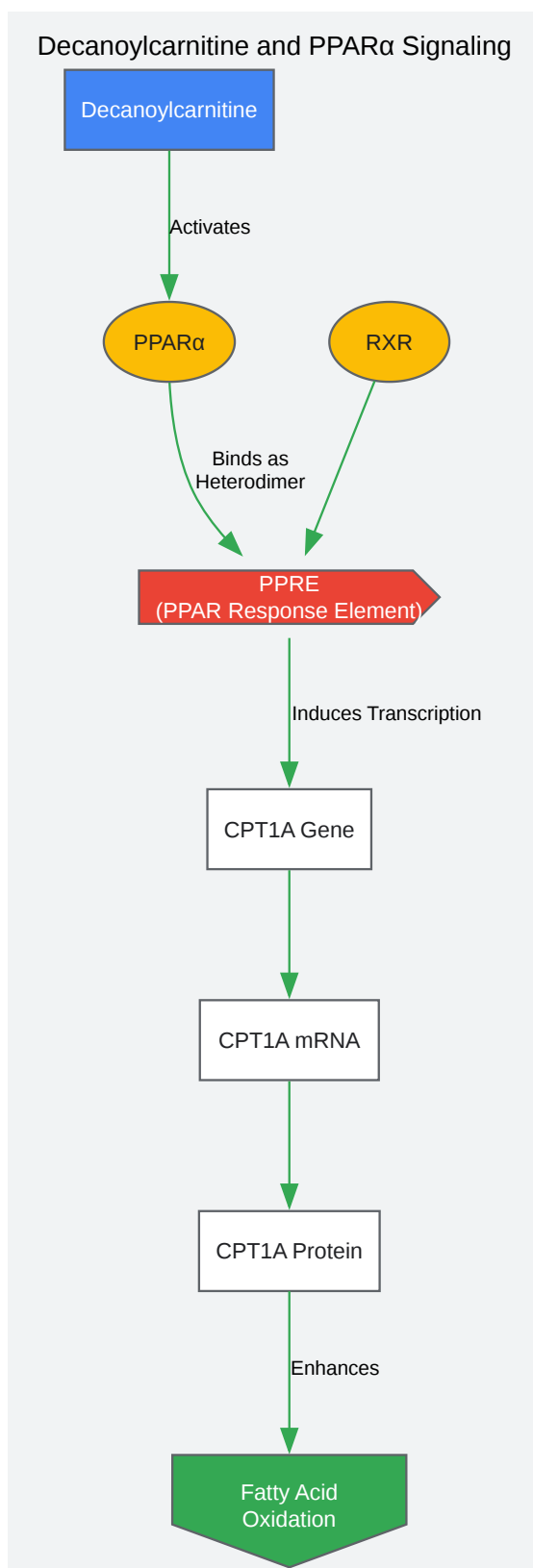
The role of **decanoylcarnitine** extends beyond simple transport and involves participation in cellular signaling.



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Caption: The Carnitine Shuttle and Beta-Oxidation Pathway.

In certain cellular contexts, **decanoylcarnitine** has been shown to modulate gene expression. For instance, in the context of Hepatitis B virus (HBV) infection, **decanoylcarnitine** supplementation can activate the Peroxisome Proliferator-Activated Receptor Alpha (PPAR $\alpha$ ) signaling pathway.<sup>[4]</sup> PPAR $\alpha$  is a key transcriptional regulator of genes involved in fatty acid oxidation, including Carnitine Palmitoyltransferase I (CPT1A).



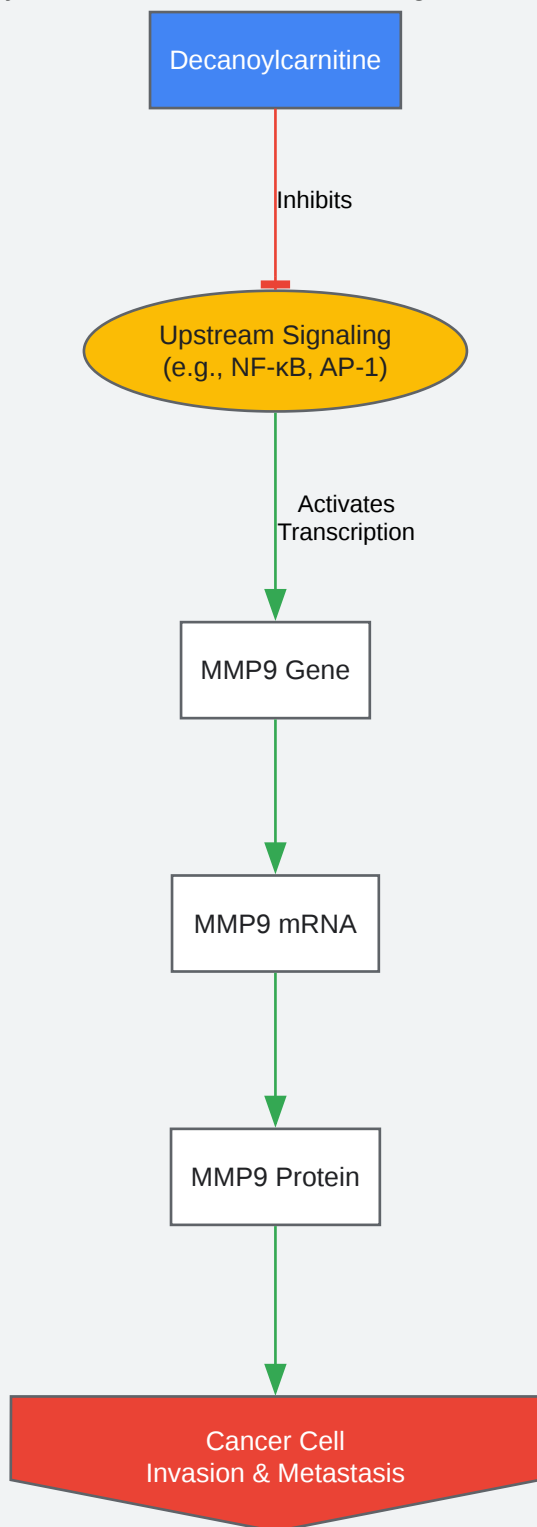
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Caption: **Decanoylcarnitine** activates PPAR $\alpha$  signaling.

In the context of triple-negative breast cancer (TNBC), studies have shown that **decanoylcarnitine** can inhibit cancer cell proliferation and migration.<sup>[11][12]</sup> This effect is, at least in part, mediated by the downregulation of Matrix Metalloproteinase-9 (Mmp9), an enzyme involved in the degradation of the extracellular matrix, which is crucial for cancer cell invasion and metastasis.<sup>[10][11][12][15]</sup> The precise upstream signaling cascade initiated by **decanoylcarnitine** to regulate Mmp9 is an area of ongoing research. However, it is known that the transcription of the MMP9 gene is controlled by various transcription factors, including NF- $\kappa$ B and AP-1.<sup>[16][17][18][19]</sup>



## Decanoylcarnitine-Mediated Downregulation of Mmp9

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## References

- 1. researchgate.net [researchgate.net]
- 2. msacl.org [msacl.org]
- 3. Plasma carnitine concentrations in Medium-chain acyl-CoA dehydrogenase deficiency: lessons from an observational cohort study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Medium-chain acyl-CoA dehydrogenase (MCAD) deficiency: diagnosis by acylcarnitine analysis in blood - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. scispace.com [scispace.com]
- 6. Instability of Acylcarnitines in Stored Dried Blood Spots: The Impact on Retrospective Analysis of Biomarkers for Inborn Errors of Metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 7. High L-Carnitine Levels Impede Viral Control in Chronic Hepatitis B Virus Infection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Analysis of Acylcarnitines in Dried Blood Spots (DBS) Samples by FIA-MS/MS [sigmaaldrich.com]
- 9. Frontiers | High L-Carnitine Levels Impede Viral Control in Chronic Hepatitis B Virus Infection [frontiersin.org]
- 10. Carnitine metabolism in patients with chronic liver disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Decanoylcarnitine Inhibits Triple-Negative Breast Cancer Progression via Mmp9 in an Intermittent Fasting Obesity Mouse - PMC [pmc.ncbi.nlm.nih.gov]
- 13. labsresult.com [labsresult.com]
- 14. Circulating Carnitine Levels and Breast Cancer: A Matched Retrospective Case-Control Study - PMC [pmc.ncbi.nlm.nih.gov]
- 15. scite.ai [scite.ai]

- 16. Transcriptional Activation of Human Matrix Metalloproteinase-9 Gene Expression by Multiple Coactivators - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Transcriptional upregulation of MMP-9 gene under hyperglycemic conditions in AGS cells: Role of AP-1 transcription factor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Transcriptional Inhibition of Matrix Metalloproteinase 9 (MMP-9) Activity by a c-fos/Estrogen Receptor Fusion Protein is Mediated by the Proximal AP-1 Site of the MMP-9 Promoter and Correlates with Reduced Tumor Cell Invasion - PMC [pmc.ncbi.nlm.nih.gov]
- 19. Matrix Metalloproteinase-9: Many Shades of Function in Cardiovascular Disease - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Role of Decanoylcarnitine in Fatty Acid Metabolism: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607032#role-of-decanoylcarnitine-in-fatty-acid-metabolism]

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